

# Technical Monograph: 3-Chloro-4-(3-fluorophenoxy)aniline Hydrochloride

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## Compound of Interest

|                |                                                   |
|----------------|---------------------------------------------------|
| Compound Name: | 3-Chloro-4-(3-fluorophenoxy)aniline hydrochloride |
| CAS No.:       | 1185297-43-1                                      |
| Cat. No.:      | B1421145                                          |

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CAS Registry Number (Free Base): 524953-60-4 Chemical Class: Halogenated Diaryl Ether / Aniline Derivative Primary Application: Pharmacophore Scaffold (Type II Kinase Inhibitors)

## Part 1: Nomenclature & Structural Deconstruction

The IUPAC name **3-Chloro-4-(3-fluorophenoxy)aniline hydrochloride** is not merely a label; it is a roadmap of the molecule's electronic and steric environment. Understanding this derivation is critical for predicting reactivity during synthesis.

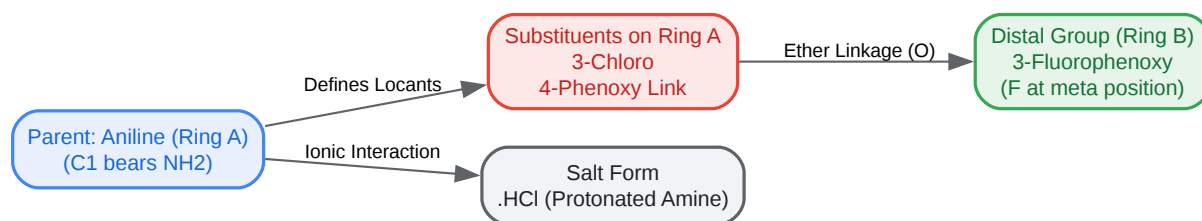
### Step-by-Step Derivation

The name is constructed based on the Principal Functional Group priority rules.

| Component           | Priority | Rule Application                                                                                                                                                                  |
|---------------------|----------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Parent Structure    | High     | The Aniline (Benzenamine) core is selected because the amine ( ) has higher priority than ethers or halides. Carbon-1 ( ) is assigned to the carbon bearing the amine.            |
| Substituents        | Low      | The ring is numbered to give the lowest locants to substituents. • : Chlorine atom. • : Phenoxy group.[1]                                                                         |
| Complex Substituent | N/A      | The group at is a Phenoxy radical. This phenoxy ring is further substituted with a Fluorine atom at its own position 3 (relative to the ether linkage). Hence: (3-fluorophenoxy). |
| Alphabetization     | N/A      | Substituents are listed alphabetically: Chloro precedes Fluorophenoxy.                                                                                                            |
| Salt Formation      | N/A      | The amine is protonated by hydrochloric acid, denoted as hydrochloride.                                                                                                           |

## Structural Visualization & Numbering Logic

The following diagram illustrates the numbering priority and the distinction between the two aromatic rings (Ring A: Aniline, Ring B: Phenoxy).



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Figure 1: Logical deconstruction of the IUPAC name, highlighting the priority of the aniline core and the orientation of the distal fluorophenoxy ring.

## Part 2: Critical Distinction (Expert Insight)

**⚠ CRITICAL WARNING FOR RESEARCHERS:** There is a high risk of confusing this compound with a structurally similar Lapatinib intermediate.

- Target Compound: 3-Chloro-4-(3-fluorophenoxy)aniline (Diaryl Ether).
  - Linker: Oxygen atom directly connects two phenyl rings ( ).
  - Stability: Metabolically stable ether linkage.
- Common Confusant: 3-Chloro-4-(3-fluorobenzyloxy)aniline (CAS 202197-26-0).
  - Linker: Methylene bridge ( ).
  - Use: Key intermediate for Lapatinib (Tykerb).
  - Reactivity: The benzylic position is susceptible to oxidative metabolism (CYP450).

Implication: Substituting the phenoxy variant for the benzyloxy variant will drastically alter the LogP, metabolic stability, and kinase binding affinity of the final drug candidate.

## Part 3: Synthesis Protocol

The synthesis of **3-Chloro-4-(3-fluorophenoxy)aniline hydrochloride** typically follows a Nucleophilic Aromatic Substitution (

) followed by nitro reduction.

## Retrosynthetic Analysis

- Disconnection: The Ether bond ( ).
- Electrophile: 3-Chloro-4-fluoronitrobenzene (Fluorine is the leaving group, activated by the para-nitro group).
- Nucleophile: 3-Fluorophenol.

## Step-by-Step Methodology

### Step 1:

#### Coupling

- Reagents: 3-Chloro-4-fluoronitrobenzene (1.0 eq), 3-Fluorophenol (1.1 eq), Potassium Carbonate ( , 2.0 eq).
- Solvent: DMF or DMSO (Polar aprotic is essential to solvate the cation and increase fluoride leaving group ability).
- Conditions: Heat to 80–100°C for 4–6 hours.
- Mechanism: The phenoxide attacks , displacing the fluoride ion. The -Chlorine remains intact because it is meta to the nitro group (less activated) and Cl is a poorer leaving group than F in

regimes.

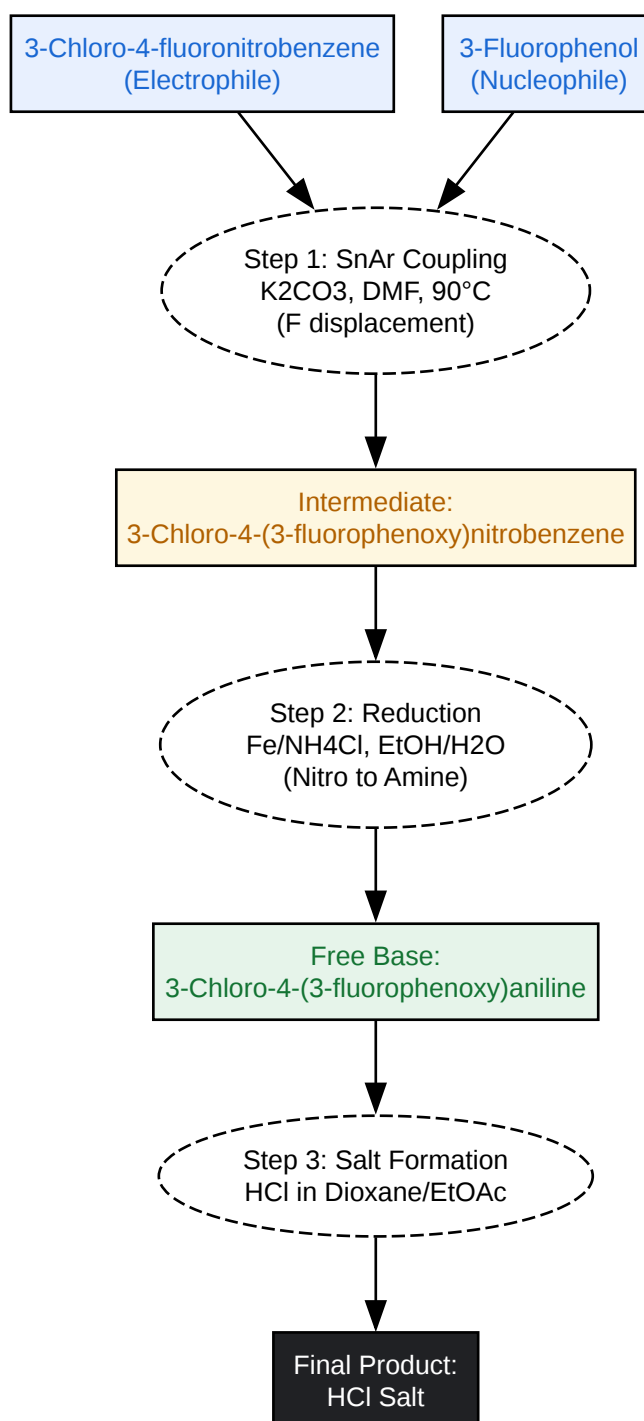
## Step 2: Nitro Reduction

- Reagents: Iron powder (Fe) / Ammonium Chloride ( ) OR Hydrogen ( ) / Pd/C.
- Solvent: Ethanol/Water (3:1).
- Conditions: Reflux (Fe reduction) or RT (Hydrogenation).
- Note: Fe/NH<sub>4</sub>Cl is preferred to avoid potential de-halogenation (loss of Cl/F) that might occur with vigorous catalytic hydrogenation.

## Step 3: Salt Formation

- Procedure: Dissolve the free base aniline in Ethyl Acetate. Add 4M HCl in Dioxane dropwise at 0°C.
- Result: Precipitation of the hydrochloride salt.

## Synthesis Workflow Diagram



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Figure 2: Synthetic pathway emphasizing the regioselective displacement of fluorine over chlorine.

## Part 4: Analytical Profile & Quality Control

To validate the identity of the synthesized compound, the following analytical parameters must be met.

## Nuclear Magnetic Resonance ( <sup>1</sup>H-NMR)

- Solvent: DMSO-
- Key Signals:
  - ppm (Broad s,   
  
 ): Confirms salt formation.
  - ppm (Multiplets): Aromatic protons.
  - Diagnostic Splitting: The protons on the phenoxy ring will show complex splitting due to coupling (   
  
 ).

## Mass Spectrometry (LC-MS)

- Ionization: ESI (+)
- Expected Mass:
  - Molecular Formula (Free Base):
  - Exact Mass: ~237.04 Da
  - Observed   
  
 : 238.04
  - Isotope Pattern: Distinct 3:1 ratio for M and M+2 peaks due to the Chlorine atom (   
  
 ).

## Physical Properties Table

| Property         | Value / Description              | Relevance                                            |
|------------------|----------------------------------|------------------------------------------------------|
| Appearance       | Off-white to pale beige solid    | Oxidation leads to darkening (red/brown).            |
| Molecular Weight | 274.12 g/mol (HCl Salt)          | Calculation for stoichiometry.                       |
| Solubility       | DMSO, Methanol, Water (moderate) | Salt form improves aqueous solubility vs. free base. |
| Melting Point    | >200°C (Decomposes)              | Characteristic of hydrochloride salts.               |

## Part 5: Safety & Handling (E-E-A-T)

Hazard Class: Irritant / Toxic.

- Aniline Toxicity: Halogenated anilines are potential methemoglobinemia inducers. They can be absorbed through the skin.
- Handling Protocol:
  - PPE: Double nitrile gloves, lab coat, and safety glasses are mandatory.
  - Containment: All weighing and transfer must occur inside a fume hood.
  - Waste: Segregate as halogenated organic waste. Do not mix with strong oxidizers.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 10433767 (Free Base Analog). Retrieved from [\[Link\]](#)

(Note: While specific "drug" trade names are associated with the benzyloxy analog, the phenoxy analog described here is a distinct research scaffold found in chemical catalogs such as Sigma-Aldrich and BLD Pharm under CAS 524953-60-4.)



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## Sources

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